

# Proper Disposal Procedures for (-)-Lavandulol

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## Compound of Interest

Compound Name: (-)-Lavandulol

CAS No.: 498-16-8

Cat. No.: B1235673

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The following guide provides essential safety and logistical information for the proper disposal of **(-)-Lavandulol** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and environmental protection. All disposal actions must comply with local, state, and federal regulations.<sup>[1][2][3]</sup>

## Hazard Identification and Safety Precautions

**(-)-Lavandulol** is a combustible liquid and is toxic if swallowed.<sup>[1]</sup> It may also be harmful to aquatic life with long-lasting effects.<sup>[3][4]</sup> Therefore, it is imperative to prevent its release into the environment.<sup>[5]</sup> All sources of ignition must be removed from the handling and storage areas.<sup>[5]</sup>

Personal Protective Equipment (PPE): Before handling **(-)-Lavandulol**, ensure the following PPE is worn:

- Eye Protection: Safety glasses with side shields or goggles.<sup>[3]</sup>
- Hand Protection: Chemical-impermeable gloves.<sup>[5]</sup>
- Skin Protection: Protective clothing to avoid skin contact.<sup>[3][5]</sup>

- Respiratory Protection: Use in a well-ventilated area. If ventilation is insufficient, use suitable respiratory equipment.[4][5]

## Chemical and Physical Properties

A summary of key quantitative data for (-)-Lavandulol is provided below for easy reference.

Property	Value	Source
CAS Number	498-16-8	[5][6]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	[6][7]
Molecular Weight	154.25 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[6]
Boiling Point	229-230 °C @ 760 mm Hg	[6]
Flash Point	88.33 °C (191.00 °F)	[1][6]
GHS Hazard Codes	H227 (Combustible liquid), H301 (Toxic if swallowed)	[1]

## Experimental Protocols: Spill Containment and Waste Disposal

These protocols outline the step-by-step procedures for managing spills and disposing of waste (-)-Lavandulol.

Methodology for Spill Containment and Cleanup:

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area. Ensure the area is well-ventilated to disperse vapors.[5]
- Remove Ignition Sources: Extinguish all nearby open flames and turn off spark-producing equipment.[1][5]
- Contain Spill: Prevent further leakage if it is safe to do so.[5] Use an inert, liquid-absorbent material such as sand, vermiculite, or a commercial chemical absorbent to contain the spill.

[1][4] Do not allow the chemical to enter drains or waterways.[5]

- Collect Absorbed Material: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealable, and properly labeled container for disposal.[1][5]
- Clean Area: Clean the affected area thoroughly.
- Dispose of Waste: The collected material should be promptly disposed of as hazardous waste in accordance with institutional and local regulations.[5]

Methodology for Routine Chemical Disposal:

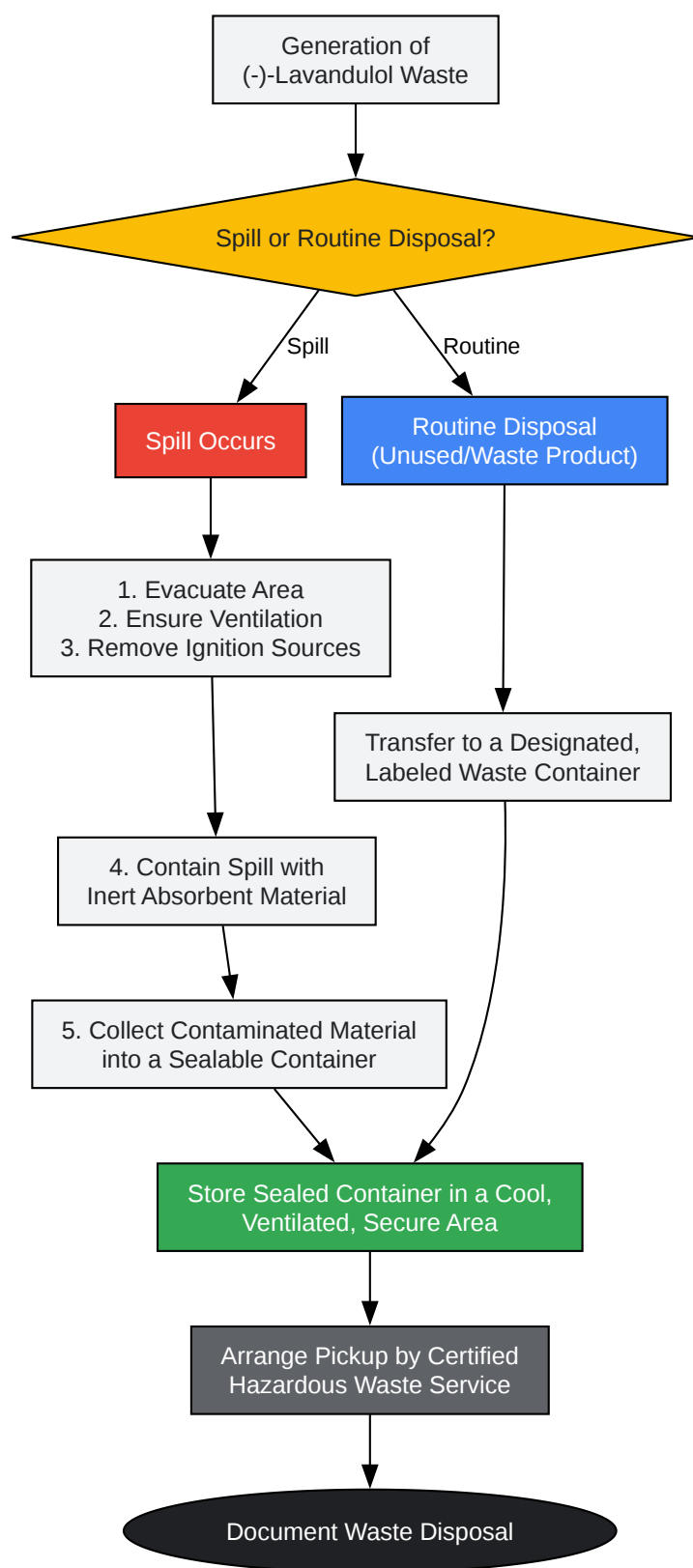
- Do Not Dispose Down the Drain: Under no circumstances should **(-)-Lavandulol** or its solutions be discharged into the sewer system.[5]
- Use a Designated Waste Container: Transfer surplus or waste **(-)-Lavandulol** into a designated, properly labeled hazardous waste container.[1] It is recommended to use the original container or a compatible one that can be tightly sealed.[1][5]
- Avoid Mixing Waste: Do not mix **(-)-Lavandulol** with other waste streams unless explicitly permitted by your institution's hazardous waste management program.
- Store Waste Appropriately: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials and sources of ignition, until collection.[1][5] The storage area should be accessible only to authorized personnel.[1]
- Arrange for Professional Disposal: Dispose of the contents and the container through an approved and licensed waste disposal company.[1][2]

Disposal of Contaminated Materials and Empty Containers:

- Contaminated Items: Lab coats, gloves, paper towels, and other materials contaminated with **(-)-Lavandulol** should be collected in a sealed bag or container, labeled as hazardous waste, and disposed of according to institutional guidelines.
- Empty Containers: Handle uncleaned, empty containers as you would the product itself.[1] They must be disposed of through an approved waste disposal service. Do not reuse the container.[3]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural steps for the proper disposal of **(-)-Lavandulol** waste.



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Caption: Workflow for **(-)-Lavandulol** spill management and routine disposal.

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